

BC-LI-0186 solubility and preparation in DMSO for cell culture

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Application Notes and Protocols for BC-LI-0186 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubilization and preparation of **BC-LI-0186** in DMSO for use in cell culture experiments. Additionally, the mechanism of action and relevant cellular effects are described to guide experimental design and data interpretation.

Introduction

BC-LI-0186 is a potent and selective small molecule inhibitor of the interaction between LeucyltRNA synthetase (LRS) and Ras-related GTP-binding protein D (RagD).[1][2][3][4][5] This interaction is a critical step in the activation of the mechanistic target of rapamycin complex 1 (mTORC1) signaling pathway in response to the amino acid leucine. By competitively binding to the RagD interaction site on LRS, BC-LI-0186 effectively inhibits mTORC1 activity, making it a valuable tool for studying cancer and other diseases characterized by dysregulated mTORC1 signaling. It has shown efficacy in inhibiting the growth of rapamycin-resistant cancer cells and tumor-associated mTOR mutants.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **BC-LI-0186** is provided in the table below.



Property	Value	Reference
Molecular Formula	C22H27N3O4S	
Molecular Weight	429.54 g/mol	_
CAS Number	695207-56-8	_
Purity	≥98%	_

Solubility and Preparation in DMSO

BC-LI-0186 exhibits high solubility in dimethyl sulfoxide (DMSO). Adherence to the following protocol is recommended for the preparation of stock solutions for cell culture applications.

Ouantitative Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
DMSO	86 - 100	200.21 - 232.81	

Note: The solubility of **BC-LI-0186** in aqueous solutions is very low.

Protocol for Preparation of a 10 mM Stock Solution in DMSO

This protocol provides instructions for preparing a 10 mM stock solution of **BC-LI-0186** in DMSO.

Materials:

- BC-LI-0186 powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials



Calibrated pipette

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing: Accurately weigh the desired amount of BC-LI-0186 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.295 mg of BC-LI-0186.
- Dissolving: Add the appropriate volume of sterile DMSO to the vial containing the BC-LI-0186 powder. To continue the example, add 1 mL of DMSO.
- Mixing: Gently vortex or sonicate the solution to ensure the compound is completely dissolved. Visually inspect the solution to confirm there are no undissolved particles.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile
 microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquoted stock solution at -20°C for short-term storage or -80°C for long-term storage. When stored properly in DMSO, **BC-LI-0186** is stable for up to one year.

Important Considerations:

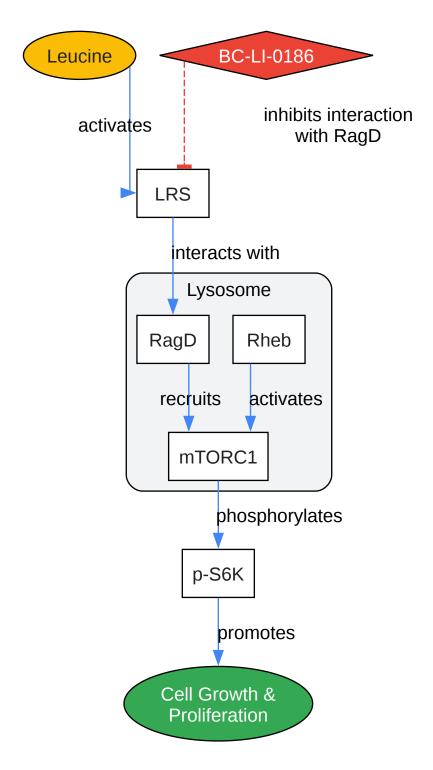
- DMSO Quality: Use high-purity, anhydrous DMSO to ensure maximum solubility and stability of the compound.
- Final DMSO Concentration in Culture: When treating cells, the final concentration of DMSO
 in the cell culture medium should be kept as low as possible, typically below 0.5%, as higher
 concentrations can be toxic to cells. A solvent control (vehicle) should always be included in
 experiments.

Mechanism of Action and Signaling Pathway

BC-LI-0186 inhibits the mTORC1 signaling pathway by disrupting the interaction between LRS and RagD. In the presence of leucine, LRS acts as a GTPase-activating protein (GAP) for RagD, which is a component of the Rag GTPase heterodimer. This activation leads to the recruitment of mTORC1 to the lysosomal surface, where it is activated by Rheb. **BC-LI-0186**



competitively binds to the RagD-binding site on LRS, preventing the LRS-RagD interaction and subsequent mTORC1 activation.



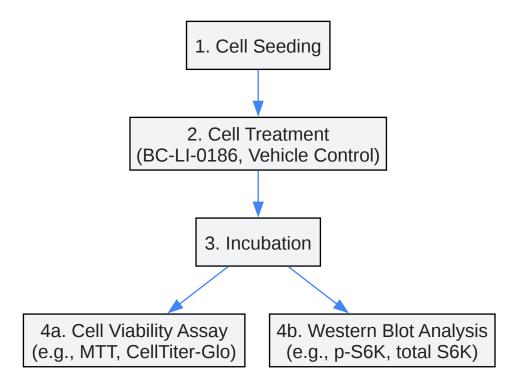
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Caption: Mechanism of action of BC-LI-0186 in the mTORC1 signaling pathway.



Experimental Workflow for Cell-Based Assays

The following diagram outlines a general workflow for utilizing **BC-LI-0186** in cell culture experiments to assess its effects on cell viability and mTORC1 signaling.



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Caption: General experimental workflow for cell-based assays with BC-LI-0186.

Cellular Effects and Potency

BC-LI-0186 has demonstrated potent cytotoxic and growth-inhibitory effects in various cancer cell lines, particularly non-small cell lung cancer (NSCLC) cells. The tables below summarize its inhibitory concentrations.

Inhibitory Activity

Parameter	Value	Reference
IC₅₀ (LRS-RagD Interaction)	46.11 nM	
K_d (Binding to LRS)	42.1 nM	_



In Vitro Efficacy in Cancer Cell Lines

Cell Line	Cancer Type	IC50 / GI50	Reference
A549	NSCLC	98 nM (IC50)	
H460	NSCLC	206 nM (IC50)	
H2228	NSCLC	55 nM (IC50)	-
H1703	NSCLC	78 nM (IC50)	-
HCT116 (WT)	Colon Cancer	39.49 nM (GI ₅₀)	-
HCT116 (S2035I mutant)	Colon Cancer	42.03 nM (GI₅₀)	-
SW620	Colon Cancer	11 nM (GI50)	-

Note: In cell-based assays, **BC-LI-0186** has been shown to inhibit the phosphorylation of S6K, a downstream target of mTORC1, in a dose- and time-dependent manner, without affecting AKT phosphorylation. It has also been observed to induce apoptosis, as evidenced by the cleavage of PARP and caspase-3.

Conclusion

BC-LI-0186 is a valuable research tool for investigating the mTORC1 signaling pathway and for exploring potential therapeutic strategies for cancers that are dependent on this pathway. The protocols and information provided in these application notes are intended to facilitate the effective use of **BC-LI-0186** in a research setting. Proper preparation and handling are crucial for obtaining reliable and reproducible results.

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